

Comparative Technical Guide: Apafant-d8 vs. Unlabeled WEB 2086

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Compound of Interest

Compound Name:	Apafant-d8
CAS No.:	1185101-22-7
Cat. No.:	B564520

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Core Distinction: Pharmacological Agent vs. Analytical Reference Standard

Executive Summary

This technical guide delineates the structural, functional, and experimental distinctions between WEB 2086 (Apafant) and its stable isotope-labeled analog, **Apafant-d8**. While WEB 2086 is a potent Platelet-Activating Factor (PAF) receptor antagonist used to interrogate inflammatory signaling pathways, **Apafant-d8** serves a strictly analytical role. It functions as an Internal Standard (IS) in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), providing a self-validating reference to correct for matrix effects, ionization suppression, and extraction variability during the quantification of WEB 2086 in biological matrices.

Chemical & Physical Characterization[1][2][3][4]

The fundamental difference lies in the isotopic composition. **Apafant-d8** is the deuterated isotopologue of WEB 2086. This modification alters the mass-to-charge ratio (

) without significantly perturbing the physicochemical properties that dictate chromatographic retention (lipophilicity, pKa).

Structural Comparison

Feature	WEB 2086 (Unlabeled)	Apafant-d8 (Deuterated)
CAS Number	105219-56-5	N/A (Varies by synthesis batch)
Molecular Formula		
Molar Mass	~455.96 g/mol	~464.01 g/mol
Primary Application	PAF Receptor Antagonist (Pharmacology)	Internal Standard (Quantitative Analysis)
Isotopic Shift	Base Mass ()	Da Shift ()

Technical Insight: The substitution of 8 hydrogen atoms with deuterium (typically on the morpholine ring or stable methyl groups) creates a mass shift of +8 Daltons. This shift is sufficient to prevent "cross-talk" in the Mass Spectrometer—meaning the natural isotopic envelope of the unlabeled drug (M+1, M+2) does not overlap with the signal of the d8 standard.

The Mechanistic Role of WEB 2086 (Apafant)

Context: Research into inflammation, bronchoconstriction, and leukemia differentiation.

WEB 2086 is a thienotriazolodiazepine that acts as a competitive, specific antagonist at the PAF receptor (PAFR). PAF is a potent phospholipid mediator that triggers a G-protein coupled cascade, leading to intracellular calcium mobilization and inflammation.

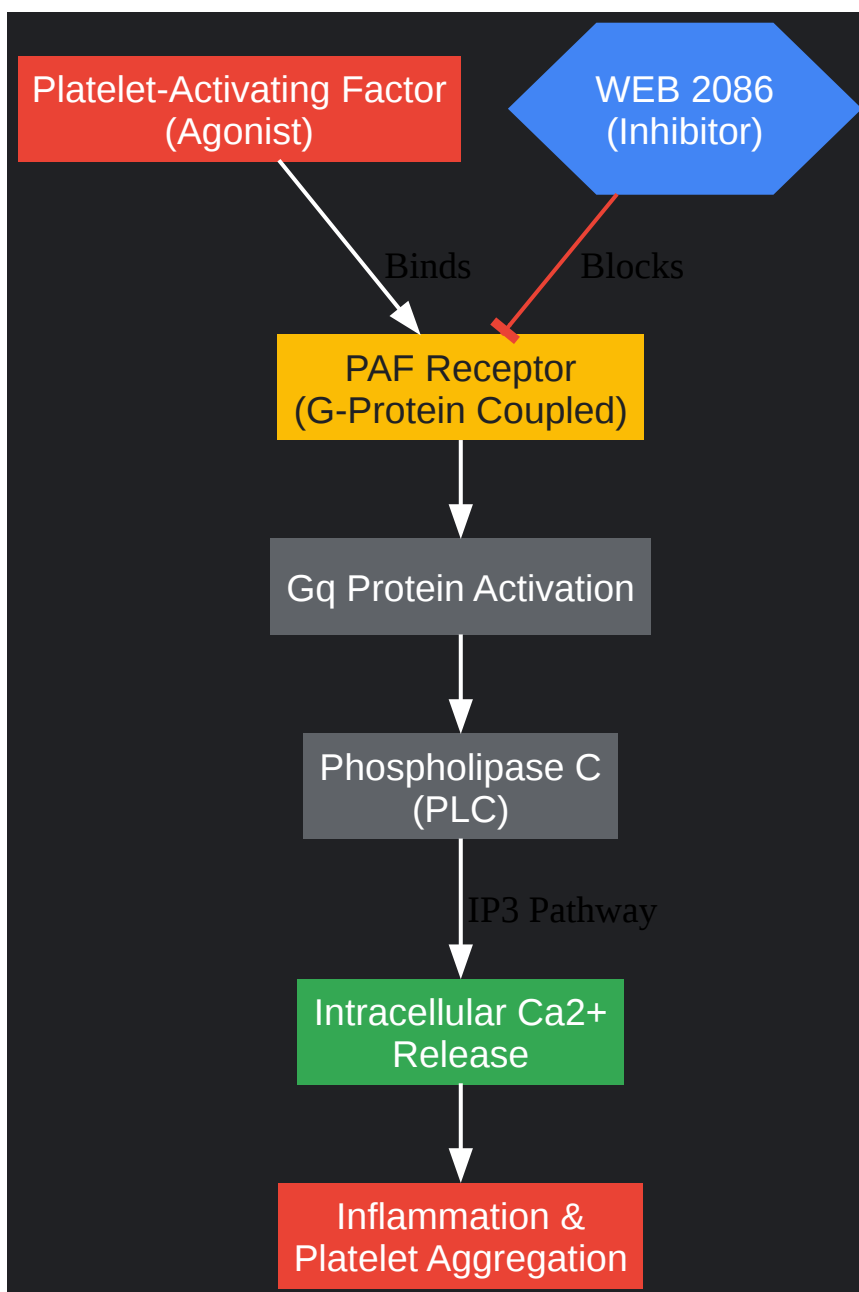
Signaling Pathway & Inhibition

By occupying the PAFR, WEB 2086 prevents the hydrolysis of Phosphatidylinositol 4,5-bisphosphate (

) into

and

, thereby halting the inflammatory cascade.



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Figure 1: Mechanism of Action. WEB 2086 competitively antagonizes the PAF receptor, blocking the downstream calcium mobilization and inflammatory response.

Analytical Utility of Apafant-d8

Context: Pharmacokinetic (PK) studies and Therapeutic Drug Monitoring (TDM).

In LC-MS/MS analysis, biological fluids (plasma, serum) contain thousands of interfering compounds. These matrix components can compete for ionization energy in the source (Electrospray Ionization - ESI), causing the signal of WEB 2086 to fluctuate unpredictably.

Why Apafant-d8 is Mandatory

An external standard cannot correct for these fluctuations because it is not present in the sample during processing. **Apafant-d8** acts as the ideal Internal Standard because:

- Co-Elution: Being chemically identical, it elutes from the HPLC column at virtually the same retention time as WEB 2086.
- Identical Ionization: It experiences the exact same matrix suppression or enhancement as the analyte at that specific moment.
- Mass Differentiation: The Mass Spectrometer can distinguish them solely by the difference (vs).

The Self-Validating Logic:

Since

and

are affected equally by the matrix, the ratio remains constant, yielding accurate quantification.

Experimental Protocol: LC-MS/MS Quantification

Objective: Quantify WEB 2086 in Rat Plasma using **Apafant-d8**.

Reagents & Preparation

- Analyte Stock: WEB 2086 (1 mg/mL in DMSO).
- IS Stock: **Apafant-d8** (100 µg/mL in Methanol).

- Working IS Solution: Dilute **Apafant-d8** to 500 ng/mL in Acetonitrile (Precipitating Agent).

Step-by-Step Workflow

This protocol utilizes Protein Precipitation (PPT), a high-throughput extraction method favored for its speed and compatibility with hydrophobic drugs like WEB 2086.

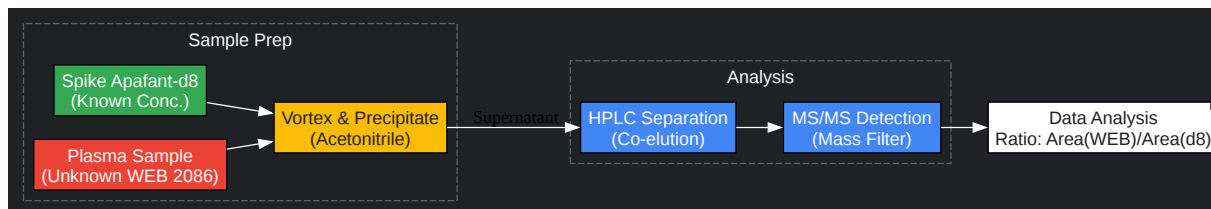
- Sample Aliquoting: Transfer 50 µL of plasma (sample, standard, or QC) into a 1.5 mL centrifuge tube.
- Internal Standard Addition (Critical Step): Add 150 µL of Working IS Solution (Acetonitrile containing **Apafant-d8**) to every tube.
 - Mechanism:[1][2] The acetonitrile denatures plasma proteins, causing them to precipitate, while simultaneously spiking the sample with the d8 standard.
- Vortex & Centrifuge: Vortex vigorously for 30s. Centrifuge at 13,000 rpm for 10 mins at 4°C.
- Supernatant Transfer: Transfer 100 µL of the clear supernatant to an autosampler vial.
- Injection: Inject 5 µL into the LC-MS/MS system.

LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50mm, 1.8µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 3 minutes.
- Detection (MRM Mode):
 - WEB 2086:
(Quantifier)
 - **Apafant-d8**:

(Quantifier)

- Note: Transitions assume protonated parent
- . Fragment ions usually correspond to the loss of the morpholine/linker moiety.



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Figure 2: Analytical Workflow. **Apafant-d8** is introduced early in the protocol to track extraction efficiency and ionization matrix effects throughout the entire process.

Comparative Data Summary

Parameter	WEB 2086	Apafant-d8
Role	Target Analyte	Internal Reference
Retention Time (RT)	~2.45 min	~2.44 min (slight deuterium effect possible)
Precursor Ion (ESI+)	456.1	464.1
Matrix Effect Susceptibility	High (Variable)	High (Identical to Analyte)
Quantification Method	Calculated via Ratio	Constant (Denominator)

References

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Sources

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